

physical properties of 9(Z),12(Z)-Eicosadienoic acid

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Compound of Interest

Compound Name: *cis-9,12-Eicosadienoic acid*

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An In-Depth Technical Guide to the Physical Properties of 9(Z),12(Z)-Eicosadienoic Acid

This technical guide provides a comprehensive overview of the core physical properties of 9(Z),12(Z)-Eicosadienoic acid, tailored for researchers, scientists, and professionals in drug development. The document presents quantitative data in a structured format, details relevant experimental methodologies, and includes a visualization of its metabolic context.

Core Physical and Chemical Properties

9(Z),12(Z)-Eicosadienoic acid is a polyunsaturated omega-6 fatty acid.^[1] Its fundamental identifiers and properties are summarized below.

Property	Value	Source
Molecular Formula	C ₂₀ H ₃₆ O ₂	[2][3][4]
Molecular Weight	308.5 g/mol	[2][3][5]
CAS Number	70240-72-1	[2][3]
Appearance	Liquid at room temperature	[2][4]
Purity	Commercially available at >98%	[2][4]
Storage Conditions	Freezer	[2][4]
Solubility (Water)	Insoluble	[1]
Solubility (Organic)	Soluble in Ethanol, DMSO, DMF	[1][6][7]

Note: Specific quantitative data for melting point, boiling point, and density for 9(Z),12(Z)-Eicosadienoic acid are not readily available in public databases. Data for the structurally similar C18 fatty acid, Linoleic Acid (9(Z),12(Z)-Octadecadienoic acid), shows a boiling point of 229-230 °C at 16 mmHg.[8] As a general principle for fatty acids, increasing the carbon chain length increases the boiling point.[9]

Experimental Protocols

The determination of the physical properties of fatty acids like 9(Z),12(Z)-Eicosadienoic acid involves standardized laboratory procedures.

Determination of Solubility

This protocol provides a qualitative and semi-quantitative method for assessing solubility.

Objective: To determine the solubility of 9(Z),12(Z)-Eicosadienoic acid in various polar and non-polar solvents.

Materials:

- 9(Z),12(Z)-Eicosadienoic acid

- Glass test tubes
- Vortex mixer
- Solvents: Deionized water, Ethanol, Dimethyl sulfoxide (DMSO)
- Pipettes

Procedure:

- **Sample Preparation:** Place a small, pre-weighed amount of 9(Z),12(Z)-Eicosadienoic acid (e.g., 10 mg) into separate test tubes for each solvent.
- **Solvent Addition:** Add a measured volume (e.g., 1 mL) of the first solvent (e.g., water) to the corresponding test tube.[\[10\]](#)
- **Mixing:** Vigorously shake or vortex the tube for 1-2 minutes to ensure thorough mixing.[\[7\]](#)
- **Observation:** Observe the mixture. A clear solution indicates solubility. The presence of distinct layers, cloudiness, or undissolved droplets indicates insolubility or poor solubility.[\[11\]](#)
- **Repeat:** Repeat steps 2-4 for all other solvents to be tested (e.g., Ethanol, DMSO).
- **Quantitative Assessment (Optional):** For soluble samples, incrementally add more fatty acid until saturation is reached (i.e., the point at which it no longer dissolves) to determine the approximate solubility in mg/mL. For compounds that are highly soluble in organic solvents like ethanol or DMSO, concentrations of 50 mg/mL or higher may be achievable.[\[6\]](#)[\[7\]](#)

Determination of Melting and Boiling Points

Melting Point: The melting point of pure fatty acids is precise.[\[9\]](#) For high-purity samples, Differential Scanning Calorimetry (DSC) is the preferred method. The sample is heated at a controlled rate, and the energy absorbed during the solid-to-liquid phase transition is measured to determine the melting point. For mixtures of lipids, one would refer to a "melting zone" rather than a sharp point.[\[9\]](#)

Boiling Point: Long-chain fatty acids tend to decompose at their atmospheric boiling points. Therefore, the boiling point is typically determined under reduced pressure (vacuum

distillation).[8] The observed boiling temperature and the corresponding pressure are recorded.

Metabolic Pathway and Biological Context

9(Z),12(Z)-Eicosadienoic acid is an intermediate in the metabolism of n-6 polyunsaturated fatty acids.[12] It is produced via the elongation of Linoleic acid.[12][13] Subsequently, it can be metabolized into other biologically active fatty acids, including Dihomo- γ -linolenic acid (DGLA) and Arachidonic acid (AA).[12][13] This metabolic sequence is a critical pathway in lipid biochemistry.



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Caption: Metabolic conversion of Linoleic Acid to 9(Z),12(Z)-Eicosadienoic Acid and its subsequent metabolism.

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